

Technical Guide: T-26c Disodium Salt – Discovery, Synthesis, and Application

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Compound of Interest

Compound Name: *T 26c disodium salt*

Cat. No.: *B1436100*

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Executive Summary

T-26c disodium salt is a highly potent, selective, and orally bioavailable inhibitor of Matrix Metalloproteinase-13 (MMP-13), also known as collagenase-3. Originally optimized by researchers at Takeda Pharmaceutical Company (published by Nara et al., 2014), this compound represents a significant milestone in the search for disease-modifying osteoarthritis drugs (DMOADs).

Unlike first-generation broad-spectrum MMP inhibitors (which failed clinically due to Musculoskeletal Syndrome caused by MMP-1/MMP-2 inhibition), T-26c exhibits picomolar potency ($IC_{50} = 6.9 \text{ pM}$) and >2600-fold selectivity for MMP-13 over related metalloproteases.

This guide details the chemical discovery, the specific synthetic pathway for the disodium salt, and the validation protocols required for its application in drug development.

Chemical Identity & Properties

Property	Description
Code Name	T-26c (Disodium Salt)
Chemical Name	Disodium 4-[[[2-[[[3-(methoxy)phenyl]methyl]amino]carbonyl]-4-oxo-3,4-dihydrothieno[2,3-d]pyrimidin-5-yl]methyl]oxy]methyl]benzoate
CAS No.	869298-22-6 (Salt); 869296-13-9 (Free Acid)
Molecular Formula	C ₂₄ H ₁₉ N ₃ Na ₂ O ₆ S
Molecular Weight	523.47 g/mol
Target	MMP-13 (Collagenase-3)
Potency (IC ₅₀)	6.9 pM (MMP-13)
Selectivity	>2600-fold vs. MMP-1, MMP-2, MMP-9, MMP-14
Solubility	Soluble in water (up to ~1 mM) and DMSO (up to ~10 mM)

Structural Logic

The T-26c scaffold is built upon a thieno[2,3-d]pyrimidine-4-one core.

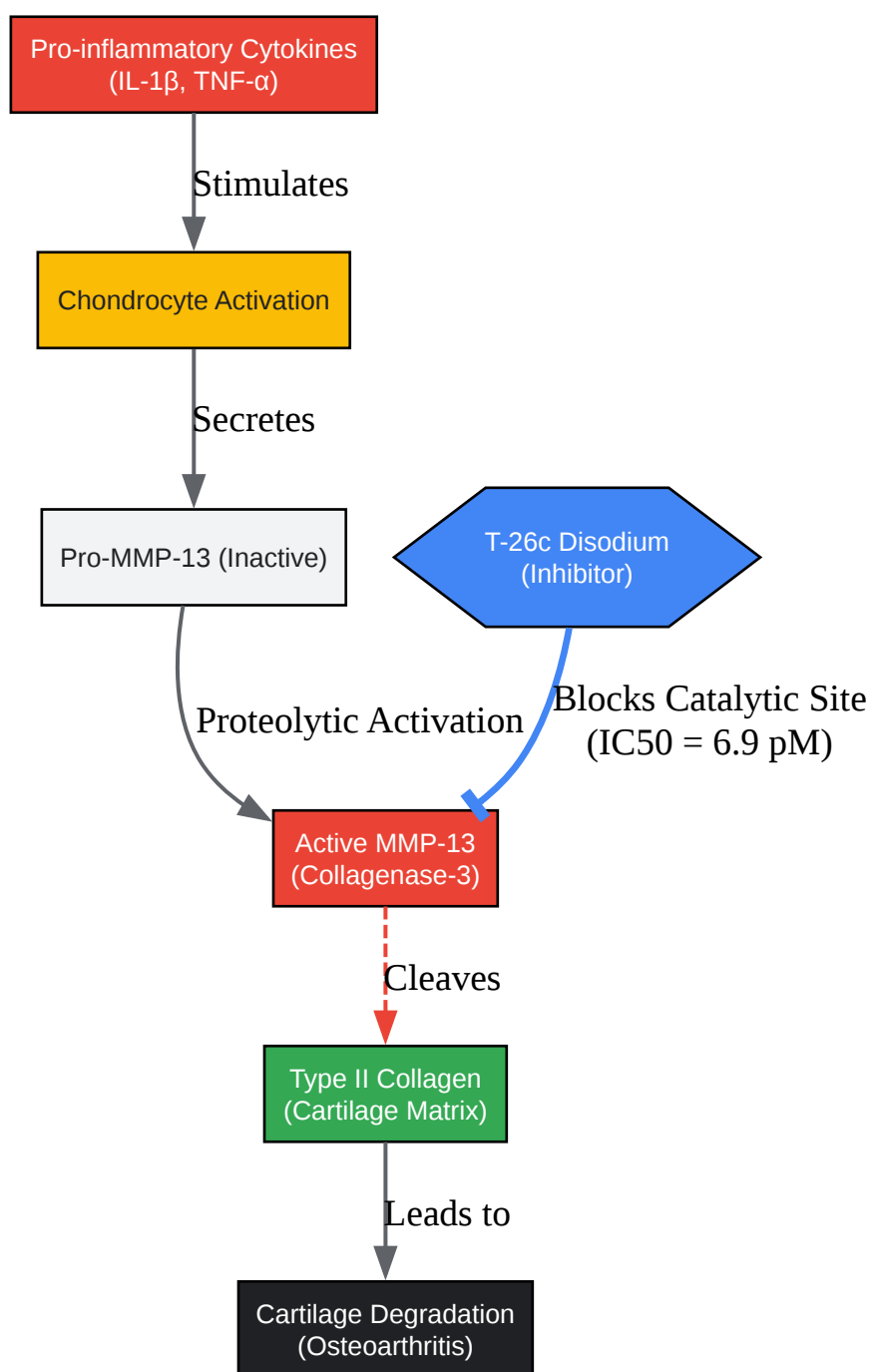
- **S1' Pocket Occupancy:** The 5-position side chain (benzoic acid ether) is designed to extend into the S1' specificity pocket of MMP-13, which is deeper and more hydrophobic than in other MMPs.
- **Zinc Binding:** The core structure facilitates chelation with the catalytic zinc ion essential for MMP hydrolytic activity.
- **Salt Formation:** The conversion of the carboxylic acid tail to a disodium salt drastically improves aqueous solubility and oral bioavailability (AUC) compared to the free acid form.

Mechanism of Action: Selective Inhibition

MMP-13 is the primary enzyme responsible for the irreversible degradation of type II collagen in articular cartilage. T-26c functions as a competitive, non-covalent inhibitor.

Pathway Visualization

The following diagram illustrates the pathological role of MMP-13 in Osteoarthritis (OA) and the intervention point of T-26c.



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Figure 1: Mechanism of Action. T-26c intercepts the OA pathology by selectively blocking Active MMP-13, preventing Type II Collagen hydrolysis.[1]

Synthesis of T-26c Disodium Salt

The synthesis of T-26c is a multi-step process centered on constructing the substituted thieno[2,3-d]pyrimidine core. The following protocol is synthesized from the authoritative work of Nara et al. (2014).

Retrosynthetic Analysis

- Final Step: Salt formation (NaOH).
- Late Stage: Saponification of the ester to the acid.
- Core Construction: Cyclization of a 2-amino-3-thiophenecarboxylate derivative.

Detailed Synthetic Route[4]

Step 1: Construction of the Thiophene Core

The synthesis begins with a Gewald-type reaction or a modification thereof to generate the functionalized thiophene precursor.

- Reagents: Methyl cyanoacetate, Sulfur, Triethylamine, appropriate aldehyde/ketone precursor.
- Product: Methyl 2-amino-4-methyl-thiophene-3-carboxylate (or similar substituted analog depending on the exact starting linker).

Step 2: Formation of Thieno[2,3-d]pyrimidine Core

The thiophene intermediate is cyclized to form the pyrimidine ring.

- Reagents: Chloroacetyl isocyanate or similar urea-forming agents, followed by base-mediated cyclization.

- Process: The amino group at position 2 and the ester at position 3 of the thiophene react to close the pyrimidine ring, yielding the thieno[2,3-d]pyrimidine-2,4-dione intermediate.

Step 3: Introduction of the 5-Position Side Chain

This is a critical step for potency. The methyl group at the 5-position is functionalized (often via bromination) and then coupled to the benzoate linker.

- Reagents: NBS (N-bromosuccinimide), AIBN (radical initiator).
- Intermediate: 5-(Bromomethyl)-thieno[2,3-d]pyrimidine derivative.
- Coupling: Reaction with Methyl 4-(hydroxymethyl)benzoate.
- Conditions: Ag_2CO_3 or mild base in DMF.
- Result: Ether linkage formation.

Step 4: Introduction of the 2-Position Amide

The 2-position functionality determines the "left-hand" side of the molecule, crucial for selectivity.

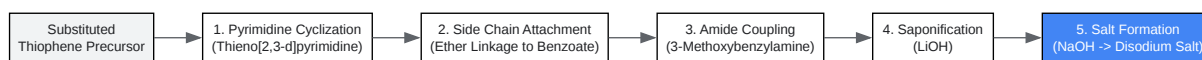
- Reagents: 3-Methoxybenzylamine.
- Method: If the 2-position is a carboxylic ester (from initial scaffold design), direct aminolysis or coupling (EDC/HOBt) is performed. If the 2-position is a halide, palladium-catalyzed carbonylation or substitution is used.
- Target Intermediate: T-26c Methyl Ester.

Step 5: Saponification & Salt Formation

- Hydrolysis: The methyl ester is hydrolyzed using LiOH in THF/Water.
- Salt Formation: The resulting free acid is treated with exactly 2 equivalents of Sodium Hydroxide (NaOH) or Sodium Methoxide (NaOMe) in methanol/water, followed by lyophilization.

- Final Product: T-26c Disodium Salt.

Synthesis Workflow Diagram



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Figure 2: Step-wise synthesis of T-26c Disodium Salt.

Experimental Protocols for Validation

To ensure the synthesized compound is T-26c and biologically active, the following self-validating protocols must be performed.

Protocol A: Fluorogenic MMP-13 Inhibition Assay

This assay confirms the IC₅₀ potency (Target: < 10 pM).

- Reagents:
 - Recombinant Human MMP-13 catalytic domain.
 - Fluorogenic Substrate: Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH₂ (MMP substrate).
 - Assay Buffer: 50 mM Tris (pH 7.5), 150 mM NaCl, 10 mM CaCl₂, 0.05% Brij-35.
- Procedure:
 - Prepare 10-point serial dilution of T-26c Disodium Salt in DMSO (start at 100 nM, dilute down to 0.01 pM).
 - Incubate enzyme (0.5 nM final) with inhibitor for 30 mins at 25°C.
 - Add Fluorogenic Substrate (10 μM final).
 - Monitor fluorescence (Ex: 328 nm / Em: 393 nm) kinetically for 20 mins.

- Validation:
 - Calculate slope of fluorescence vs. time.
 - Plot % Inhibition vs. Log[Concentration].
 - Pass Criteria: IC₅₀ must be < 50 pM.

Protocol B: Selectivity Screen (Safety Profiling)

To confirm the compound is T-26c and not a broad-spectrum inhibitor, test against MMP-1 and MMP-2.

- Setup: Same as Protocol A, but substitute MMP-13 with recombinant MMP-1 or MMP-2.
- Pass Criteria:
 - MMP-1 IC₅₀ > 10,000 nM.
 - MMP-2 IC₅₀ > 10,000 nM.
 - Note: High selectivity prevents the musculoskeletal side effects seen with Marimastat.

References

- Nara, H., et al. (2014). "Thieno[2,3-d]pyrimidine-2-carboxamides bearing a carboxybenzene group at 5-position: highly potent, selective, and orally available MMP-13 inhibitors interacting with the S1' binding site." *Bioorganic & Medicinal Chemistry*, 22(19), 5487-5505.
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Sources

- 1. Screening of MMP-13 Inhibitors Using a GelMA-Alginate Interpenetrating Network Hydrogel-Based Model Mimicking Cytokine-Induced Key Features of Osteoarthritis In Vitro [mdpi.com]
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